

# An In-Depth Technical Guide to 4-Iodobenzo[d][1][2]dioxole

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## Compound of Interest

Compound Name: 4-Iodobenzo[d][1,3]dioxole

Cat. No.: B1591886

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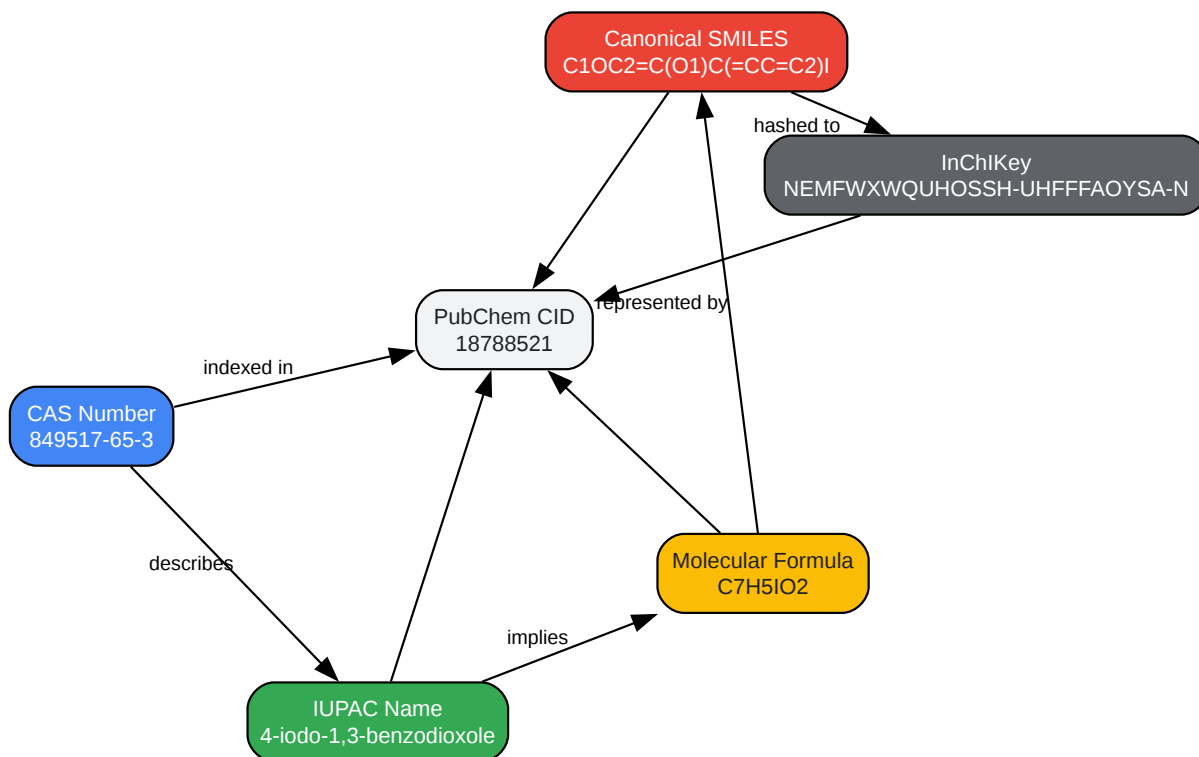
This guide provides a comprehensive overview of 4-Iodobenzo[d][1][2]dioxole, a key chemical intermediate. It details its identifiers, physicochemical properties, and critical safety information, offering a vital resource for professionals in research and development.

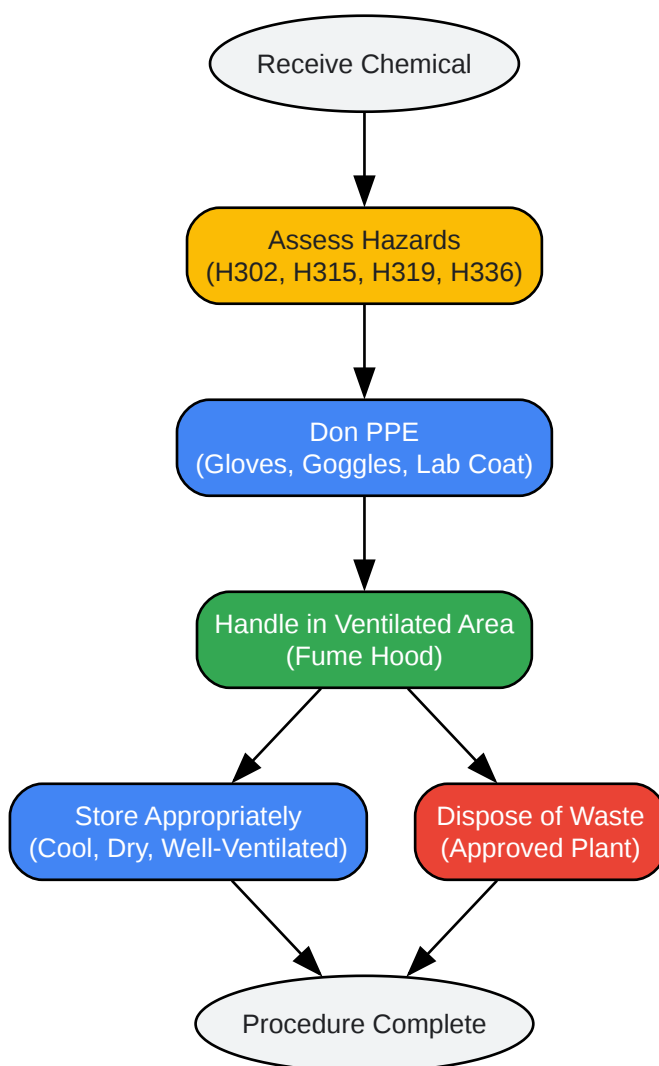
## Section 1: Chemical Identifiers and Molecular Structure

4-Iodobenzo[d][1][2]dioxole is a halogenated aromatic ether. The primary identifiers for this compound are crucial for accurate documentation and procurement in a research and development setting.

Identifier	Value	Source
CAS Number	849517-65-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	4-iodo-1,3-benzodioxole	<a href="#">[2]</a>
Molecular Formula	C7H5IO2	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	248.02 g/mol	<a href="#">[2]</a>
Canonical SMILES	<chem>C1OC2=C(O1)C(=CC=C2)I</chem>	<a href="#">[3]</a>
InChIKey	NEMFWXWQUHOSSH- UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a>
PubChem CID	18788521	<a href="#">[2]</a> <a href="#">[3]</a>

The relationship between these core identifiers is visualized below, illustrating the interconnectedness of nomenclature and structural representation.





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## References

- 1. [parchem.com](http://parchem.com) [parchem.com]
- 2. 4-Iodobenzo[d][1,3]dioxole | C<sub>7</sub>H<sub>5</sub>IO<sub>2</sub> | CID 18788521 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Page loading... [guidechem.com]
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